

safety and handling precautions for 2-Bromo-4-methoxypyridin-3-amine

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Compound of Interest

Compound Name: 2-Bromo-4-methoxypyridin-3-amine

Cat. No.: B034232

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An In-depth Technical Guide on the Safety and Handling of **2-Bromo-4-methoxypyridin-3-amine**

Disclaimer: Specific safety and toxicological data for **2-Bromo-4-methoxypyridin-3-amine** is not readily available. This guide has been compiled using data from structurally related isomers and analogs. All procedures should be conducted with the utmost caution by trained professionals who have performed a thorough risk assessment.

Executive Summary

This technical guide provides a comprehensive overview of the safety precautions, handling procedures, and emergency responses for **2-Bromo-4-methoxypyridin-3-amine**. It is intended for researchers, scientists, and professionals in the field of drug development. The information is synthesized from safety data sheets (SDS) and protocols of closely related chemical compounds, including various bromo-, methoxy-, and amino-substituted pyridines. The key takeaway is to treat this compound as potentially hazardous, with likely irritant properties to the skin, eyes, and respiratory system, and potential for acute oral toxicity.

Hazard Identification and Classification

Based on data from analogous compounds, **2-Bromo-4-methoxypyridin-3-amine** is anticipated to fall under the following GHS hazard classifications.

| Hazard Class | Category | Hazard Statement |
|--------------------------------------------------|-----------------|----------------------------------------------------|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed[1] |
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation[1] |
| Serious Eye Damage/Irritation | Category 1 / 2A | H318/H319: Causes serious eye damage/irritation[1] |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation[1] |

Anticipated Signal Word: Danger or Warning[1][2]

Physical and Chemical Properties

Quantitative data for the target compound is limited. The following table provides data for the compound itself and related isomers to offer an estimated profile for risk assessment.

| Property | Value | Compound | CAS Number |
|-------------------|--------------------------------------------------|----------------------------------|---------------------------|
| Molecular Formula | C ₆ H ₇ BrN ₂ O | 2-Bromo-4-methoxypyridin-3-amine | 13873118 (PubChem CID)[3] |
| Molecular Weight | ~202-203 g/mol | 5-Bromo-4-methoxypyridin-2-amine | 1232431-11-6[1] |
| Melting Point | 94.5-95.5 °C | 3-methoxypyridin-4-amine | 52334-90-4[4] |
| Boiling Point | 277.8°C at 760 mmHg | 3-methoxypyridin-4-amine | 52334-90-4[4] |
| Flash Point | >110 °C (>230 °F) - closed cup | 2-Bromo-3-methoxypyridine | 24100-18-3[2] |

Safe Handling and Storage Protocols

Adherence to strict laboratory protocols is essential to minimize risk.

Engineering Controls and Personal Protective Equipment (PPE)

- Engineering Controls: Always handle this compound within a certified chemical fume hood to ensure adequate ventilation.[\[5\]](#) Eyewash stations and safety showers must be readily accessible.[\[6\]](#)
- Eye and Face Protection: Wear chemical safety goggles that form a tight seal, or a full-face shield, compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[\[6\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a flame-retardant lab coat or protective suit must be worn to prevent skin contact.[\[6\]](#)[\[7\]](#)
- Respiratory Protection: If working outside of a fume hood or if dust/aerosols are generated, a NIOSH/MSHA or EN 149 approved respirator is required.[\[6\]](#)

Handling Procedures

- Avoid all direct contact with the substance.[\[5\]](#)
- Do not breathe dust, vapor, or spray.[\[7\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[7\]](#)
- Keep away from sources of ignition such as heat, sparks, and open flames.[\[8\]](#)
- Use non-sparking tools and take precautionary measures against static discharge.[\[7\]](#)

Storage Conditions

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[5\]](#)
- Keep away from incompatible materials, which include strong oxidizing agents, strong acids, and strong bases.[\[6\]](#)
- For long-term stability, refrigeration may be recommended.[\[6\]](#)

Emergency and First-Aid Procedures

Immediate and appropriate action is critical in the event of an exposure.

| Exposure Route | First-Aid Protocol |
|----------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Inhalation | Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention. [6] |
| Skin Contact | Immediately remove all contaminated clothing. Flush the affected skin with large amounts of soap and water for at least 15 minutes. If irritation persists, seek medical attention. [6] |
| Eye Contact | Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [6] |
| Ingestion | Do NOT induce vomiting. Rinse mouth thoroughly with water. If the person is conscious, have them drink plenty of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [6] [9] |

Accidental Release Measures

- Personal Precautions: Evacuate the area. Wear full PPE, including respiratory protection. Remove all ignition sources and ensure adequate ventilation.[\[8\]](#)
- Environmental Precautions: Prevent the chemical from entering drains, soil, or waterways.[\[5\]](#)
- Containment and Cleaning: For solid spills, carefully sweep or vacuum up the material, avoiding dust generation. Place it into a suitable, labeled container for disposal. For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and transfer to a sealed container for disposal.[\[5\]](#)[\[10\]](#)

Experimental Protocols

The following is a representative experimental protocol for a Suzuki-Miyaura coupling reaction, a common application for bromo-pyridine derivatives in drug discovery. This protocol is generalized from procedures for related compounds and must be optimized for the specific substrates used.[11][12]

Objective: To couple an aryl or heteroaryl group to the pyridine ring via a palladium-catalyzed cross-coupling reaction.

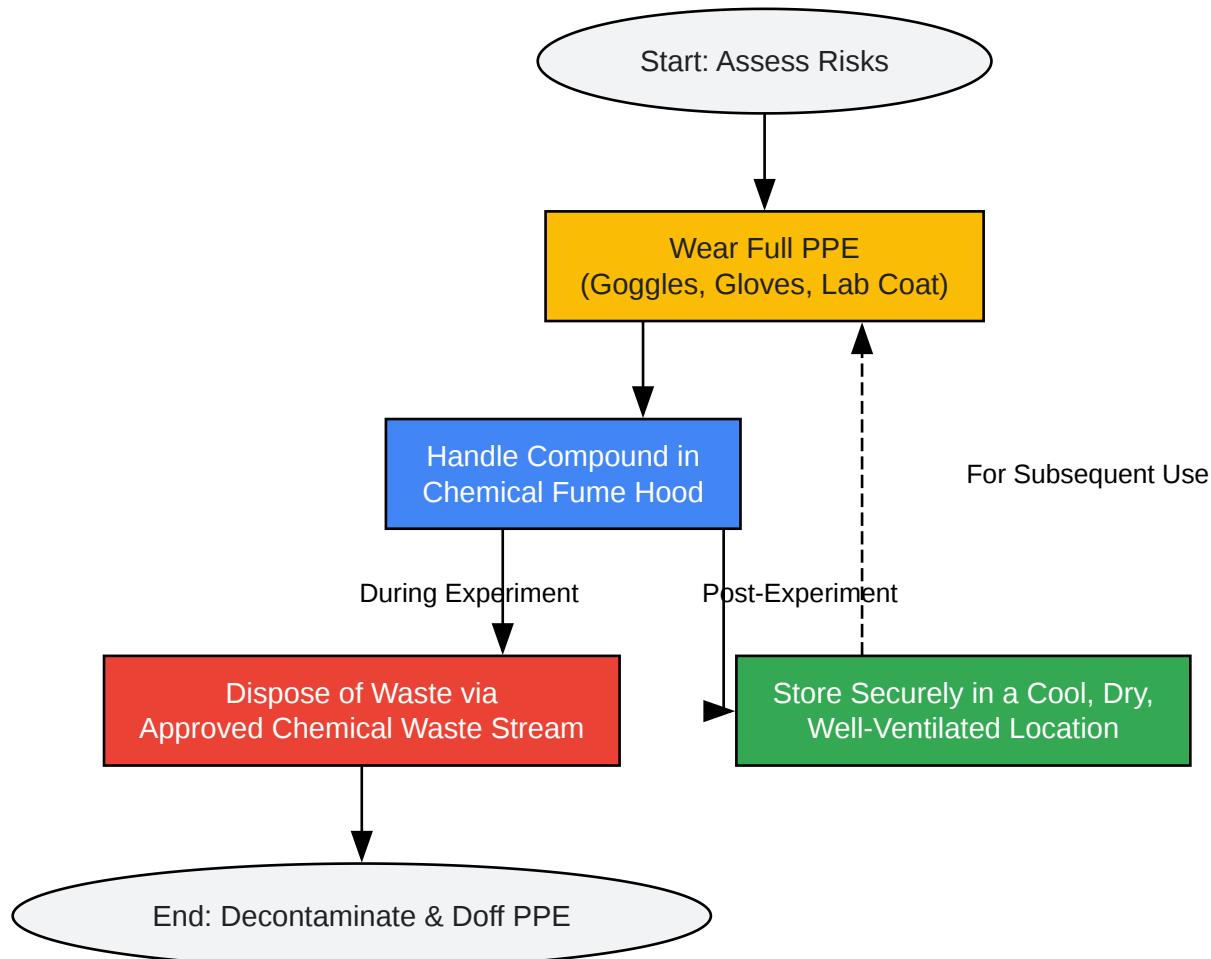
Methodology:

- **Reaction Setup:** In a flame-dried Schlenk flask under an inert argon or nitrogen atmosphere, combine **2-Bromo-4-methoxypyridin-3-amine** (1.0 equiv.), the desired arylboronic acid (1.2–1.5 equiv.), and a suitable base such as potassium carbonate (K_2CO_3 , 2.0 equiv.).[12]
- **Catalyst Addition:** Add the palladium catalyst, for example, Tetrakis(triphenylphosphine)palladium(0) ($Pd(PPh_3)_4$, 3 mol%).[12]
- **Solvent Addition:** Add a degassed solvent system, typically a mixture of an organic solvent and water (e.g., Toluene/ H_2O or Dioxane/ H_2O in a 4:1 ratio).[12]
- **Reaction Conditions:** Seal the reaction vessel and heat the mixture to 90–110 °C with vigorous stirring.[11]
- **Monitoring:** Monitor the reaction's progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.[11]
- **Work-up:** Once complete, cool the reaction to room temperature. Dilute the mixture with an organic solvent like ethyl acetate and filter through celite to remove palladium residues. Wash the filtrate with water and then with brine.[12]
- **Purification:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. Purify the resulting crude product by silica gel column chromatography.[13]

Visualized Workflows

The following diagrams provide a clear visual representation of the critical workflows for handling and using this type of chemical.

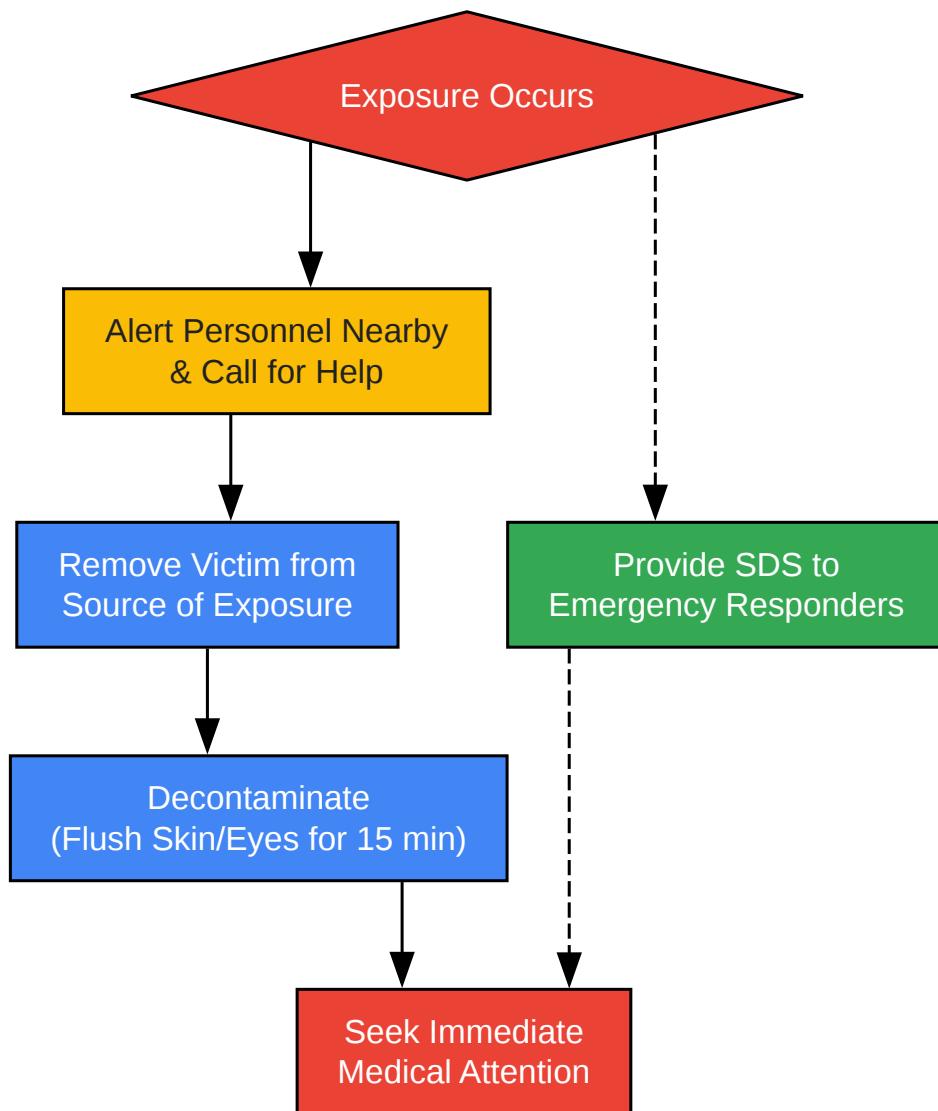
General Chemical Handling & Safety Workflow



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Caption: General workflow for safe chemical handling and storage.

Emergency Response Workflow: Chemical Exposure



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Caption: Logical workflow for emergency response to chemical exposure.

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